

# Spectroscopic Fingerprinting of Posaconazole Hydrate: A Comprehensive Guide for Pharmaceutical Analysis

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## Compound of Interest

Compound Name: *Posaconazole hydrate*

Cat. No.: *B15559576*

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## Introduction

Posaconazole, a broad-spectrum triazole antifungal agent, is a critical tool in the management of invasive fungal infections. Its efficacy and bioavailability can be significantly influenced by its solid-state properties, including its crystalline form. Posaconazole can exist in various polymorphic and pseudopolymorphic forms, with the hydrate form being of particular interest in aqueous formulations like oral suspensions. This application note provides a detailed overview and experimental protocols for the spectroscopic analysis of **Posaconazole hydrate**, offering researchers, scientists, and drug development professionals a comprehensive guide for its characterization and differentiation from other crystalline forms.

## Spectroscopic Techniques for the Analysis of Posaconazole Hydrate

A multi-technique approach is often essential for the unambiguous identification and characterization of **Posaconazole hydrate**. The primary spectroscopic methods employed include Raman spectroscopy, Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. While not a spectroscopic technique in the traditional sense, X-ray Powder Diffraction (XRPD) is a crucial complementary method for solid-state analysis and is often used in conjunction with spectroscopic techniques.

## Vibrational Spectroscopy: Raman and ATR-FTIR

Vibrational spectroscopy techniques, such as Raman and ATR-FTIR, are powerful non-destructive methods for probing the molecular vibrations of a sample. These techniques are highly sensitive to changes in the crystal lattice and molecular conformation, making them ideal for distinguishing between different polymorphic and hydrated forms of a drug substance.

Key Applications:

- Identification of **Posaconazole hydrate** (Form-S).
- Differentiation between the hydrate and anhydrous forms (e.g., Form I).
- Monitoring of polymorphic transformations.
- Semi-quantitative analysis in formulations.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a widely used quantitative technique for determining the concentration of a substance in a solution. For Posaconazole, it serves as a reliable method for assay and dissolution testing.

Key Applications:

- Quantification of Posaconazole in bulk drug and dosage forms.
- Dissolution profiling.
- Content uniformity testing.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure and is particularly useful for characterizing new crystalline forms and cocrystals. Proton NMR ( $^1\text{H}$  NMR) can be used to confirm the stoichiometry of cocrystals and hydrates.<sup>[1]</sup> Solid-state NMR (ss-NMR) is a powerful technique to study the structural differences between polymorphs at a molecular level.<sup>[2][3]</sup>

## Key Applications:

- Structural elucidation of new solid forms.[\[1\]](#)
- Characterization of intermolecular packing in different polymorphs.[\[3\]](#)
- Confirmation of hydrate and solvate formation.

## Quantitative Data Summary

The following tables summarize the key quantitative data from various spectroscopic and diffraction techniques used for the analysis of **Posaconazole hydrate** (Form-S) and its comparison with the common anhydrous polymorph, Form I.

Table 1: Characteristic X-ray Powder Diffraction (XRPD) Peaks for Posaconazole Form I and Form-S (Hydrate)[\[2\]](#)[\[4\]](#)

| 2-Theta (°) Form I   | 2-Theta (°) Form-S (Hydrate)   |
|--|--|
| 7.6, 9.8, 11.1, 11.6, 12.9, 14.3, 15.6, 15.8, 16.2, 17.1, 19.1, 22.9, 23.1, 23.9, 24.3, 25.5, 26.3, 26.9, 29.2, 32.3, 32.8, 33.5, 35.5, 36.0, 37.9, 38.2, 39.5 | 7.2, 7.9, 10.2, 13.2, 13.9, 14.5, 15.0, 16.0, 16.6, 17.3, 17.7, 18.1, 18.9, 19.3, 19.8, 20.2, 20.9, 21.3, 21.6, 22.1, 23.4, 23.7, 24.7, 25.9, 26.6, 27.4, 27.7, 28.5, 30.3, 31.0, 31.6, 33.2, 34.5, 35.2, 35.8, 36.5, 36.8, 37.4, 38.5 |

Table 2: Characteristic Raman Spectroscopy Peaks for Posaconazole Form I and Form-S (Hydrate)[\[4\]](#)[\[5\]](#)

| Wavenumber (cm <sup>-1</sup> ) Form I              | Wavenumber (cm <sup>-1</sup> ) Form-S (Hydrate) |
|--|---|
| 745, 1382  | 738, 1389 (shoulder)                            |
| 1613 (characteristic API peak) <a href="#">[6]</a> | -   |

Table 3: Characteristic Attenuated Total Reflectance (ATR) Spectroscopy Peaks for Posaconazole Form I and Form-S (Hydrate)[\[4\]](#)

| Wavenumber (cm <sup>-1</sup> ) Form I | Wavenumber (cm <sup>-1</sup> ) Form-S (Hydrate) |
|---------------------------------------|---|
| 1017, 1069-1059 (broad)               | 1075, 1057, 1012, 1022 (shoulder)               |

Table 4: UV-Vis Spectroscopy Parameters for Posaconazole Quantification[7][8][9]

| Parameter   | Value                          |
|---|--------------------------------|
| Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ) | 260 - 265 nm                   |
| Linearity Range   | 2-20 $\mu\text{g/mL}$ [10][11] |
| Limit of Detection (LOD)                                    | 0.24 $\mu\text{g/mL}$ [10]     |
| Limit of Quantitation (LOQ)                                 | 0.74 $\mu\text{g/mL}$ [10]     |

## Experimental Protocols

The following sections provide detailed protocols for the spectroscopic analysis of **Posaconazole hydrate**.

### Protocol for Raman Spectroscopy

**Objective:** To differentiate between Posaconazole Form I and Form-S (hydrate) using Raman spectroscopy.

**Materials and Equipment:**

- Raman Spectrometer with a laser source (e.g., 785 nm)
- Microscope objective
- Sample holder (e.g., glass slide)
- Posaconazole reference standards (Form I and Form-S)
- Sample to be analyzed

**Procedure:**

- Place a small amount of the Posaconazole sample on the sample holder.
- Position the sample under the microscope objective of the Raman spectrometer.
- Focus the laser onto the sample.
- Acquire the Raman spectrum over a suitable spectral range (e.g., 200-1800  $\text{cm}^{-1}$ ).
- Collect spectra from multiple spots on the sample to ensure homogeneity.
- Process the spectra by performing baseline correction and normalization if necessary.
- Compare the acquired spectrum with the reference spectra of Form I and Form-S, paying close attention to the characteristic peaks around 738  $\text{cm}^{-1}$  and 1389  $\text{cm}^{-1}$  for Form-S and 745  $\text{cm}^{-1}$  and 1382  $\text{cm}^{-1}$  for Form I.[4][5]

## Protocol for ATR-FTIR Spectroscopy

Objective: To identify **Posaconazole hydrate** (Form-S) and distinguish it from Form I using ATR-FTIR spectroscopy.

### Materials and Equipment:

- FTIR spectrometer equipped with an ATR accessory (e.g., diamond crystal)
- Posaconazole reference standards (Form I and Form-S)
- Sample to be analyzed

### Procedure:

- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the Posaconazole sample onto the ATR crystal, ensuring good contact.
- Apply pressure using the ATR pressure arm.
- Acquire the FTIR spectrum over a suitable spectral range (e.g., 4000-400  $\text{cm}^{-1}$ ).

- Clean the ATR crystal thoroughly between samples.
- Compare the sample spectrum with the reference spectra of Form I and Form-S, focusing on the characteristic peaks in the 1100-1000 cm<sup>-1</sup> region.[4]

## Protocol for UV-Vis Spectroscopy for Quantification

Objective: To determine the concentration of Posaconazole in a solution using UV-Vis spectroscopy.

Materials and Equipment:

- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Posaconazole reference standard
- Solvent (e.g., Methanol)[9]

Procedure:

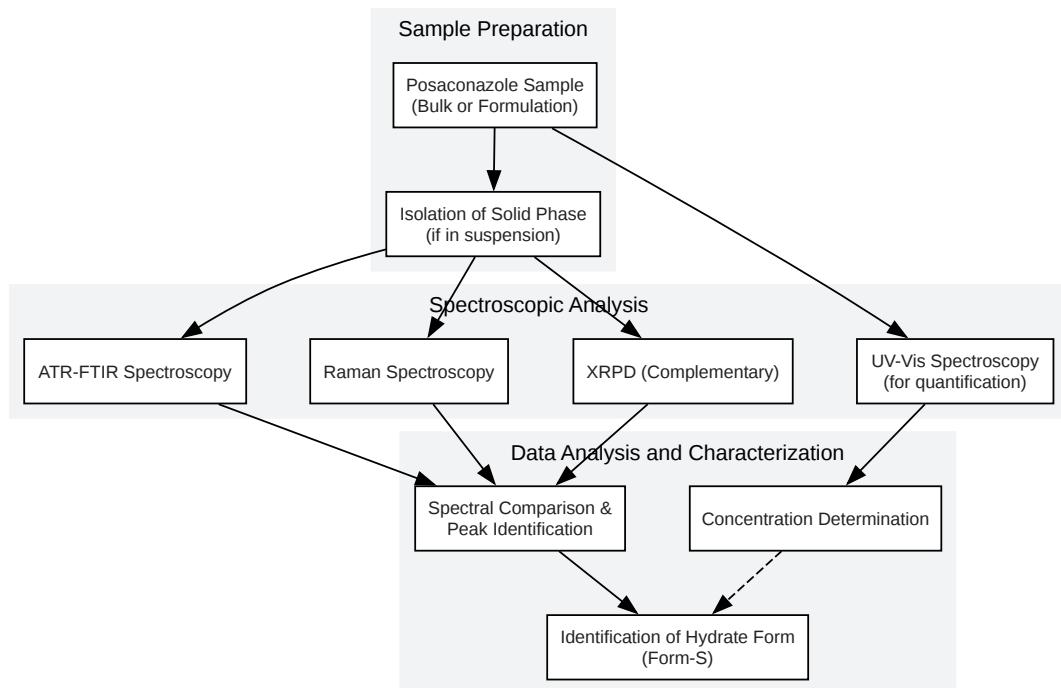
- Preparation of Standard Stock Solution: Accurately weigh a known amount of Posaconazole reference standard and dissolve it in a suitable solvent in a volumetric flask to obtain a stock solution of known concentration.
- Preparation of Calibration Standards: Prepare a series of calibration standards by diluting the stock solution to different concentrations covering the expected range of the sample.
- Preparation of Sample Solution: Prepare the sample solution by dissolving a known amount of the drug product in the solvent and diluting it to fall within the calibration range.
- Measurement:
  - Set the spectrophotometer to measure absorbance at the  $\lambda_{\text{max}}$  of Posaconazole (260-265 nm).[7][8][9]

- Use the solvent as a blank.
- Measure the absorbance of each calibration standard and the sample solution.
- Data Analysis:
  - Construct a calibration curve by plotting the absorbance of the standards versus their concentration.
  - Determine the concentration of Posaconazole in the sample solution from the calibration curve using its absorbance value.

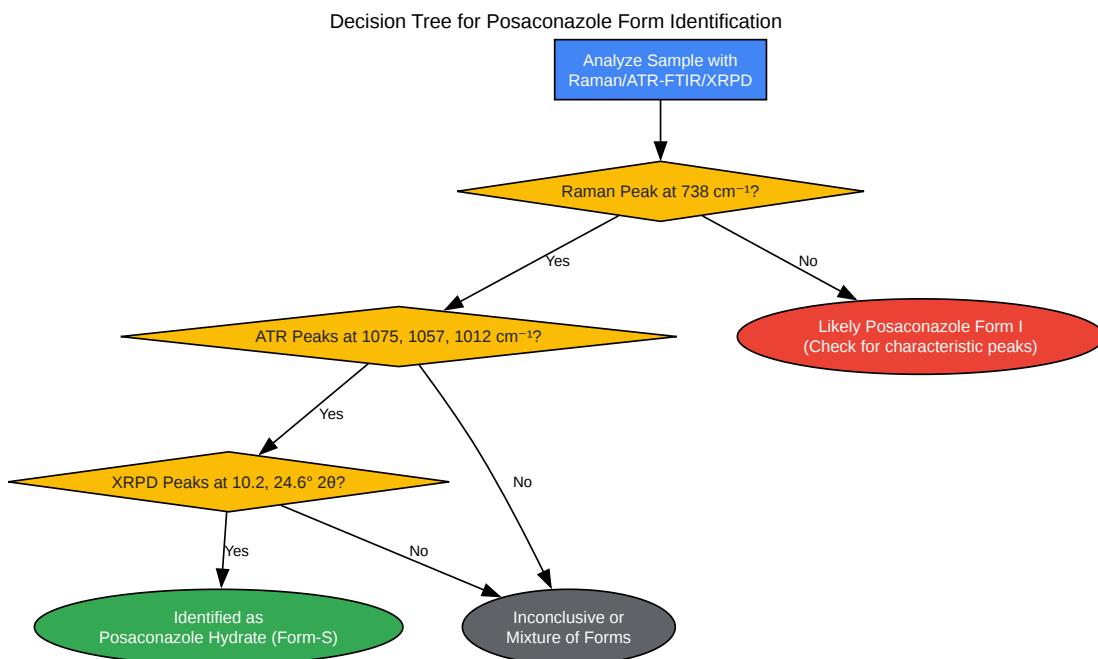
## Visualizations

To aid in the understanding of the analytical workflow, the following diagrams are provided.

## Workflow for Spectroscopic Analysis of Posaconazole Hydrate

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Caption: Workflow for the spectroscopic analysis of **Posaconazole hydrate**.

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Caption: Decision tree for identifying **Posaconazole hydrate**.

## Conclusion

The spectroscopic techniques of Raman, ATR-FTIR, and UV-Vis, in conjunction with XRPD, provide a robust analytical toolkit for the comprehensive characterization and quantification of **Posaconazole hydrate**. The distinct spectral features of the hydrate form (Form-S) allow for its unambiguous identification and differentiation from anhydrous polymorphs like Form I. The

detailed protocols and data presented in this application note serve as a valuable resource for ensuring the quality, stability, and performance of Posaconazole-containing pharmaceutical products.

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